

# Application Notes and Protocols for SIRT5 Inhibitor NRD167 in Cell Culture

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## Compound of Interest

Compound Name: SIRT5 inhibitor 5

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## Introduction

Sirtuin 5 (SIRT5) is a member of the NAD<sup>+</sup>-dependent lysine deacylase family, primarily located in the mitochondria. It plays a crucial role in regulating cellular metabolism by removing negatively charged acyl groups such as succinyl, malonyl, and glutaryl from lysine residues on target proteins.[1][2] Dysregulation of SIRT5 has been implicated in various diseases, including cancer, making it an attractive therapeutic target.[2][3] NRD167 is a potent, selective, and cell-permeant small molecule inhibitor of SIRT5.[1][4] It acts as a prodrug, which is converted to its active form intracellularly, and has been shown to impair the proliferation of cancer cells, such as those in Acute Myeloid Leukemia (AML), by disrupting key metabolic pathways.[3][4]

These application notes provide detailed protocols for utilizing NRD167 in cell culture experiments to study the effects of SIRT5 inhibition. The protocols cover essential assays for assessing target engagement, cell viability, apoptosis, and metabolic function.

## Data Presentation

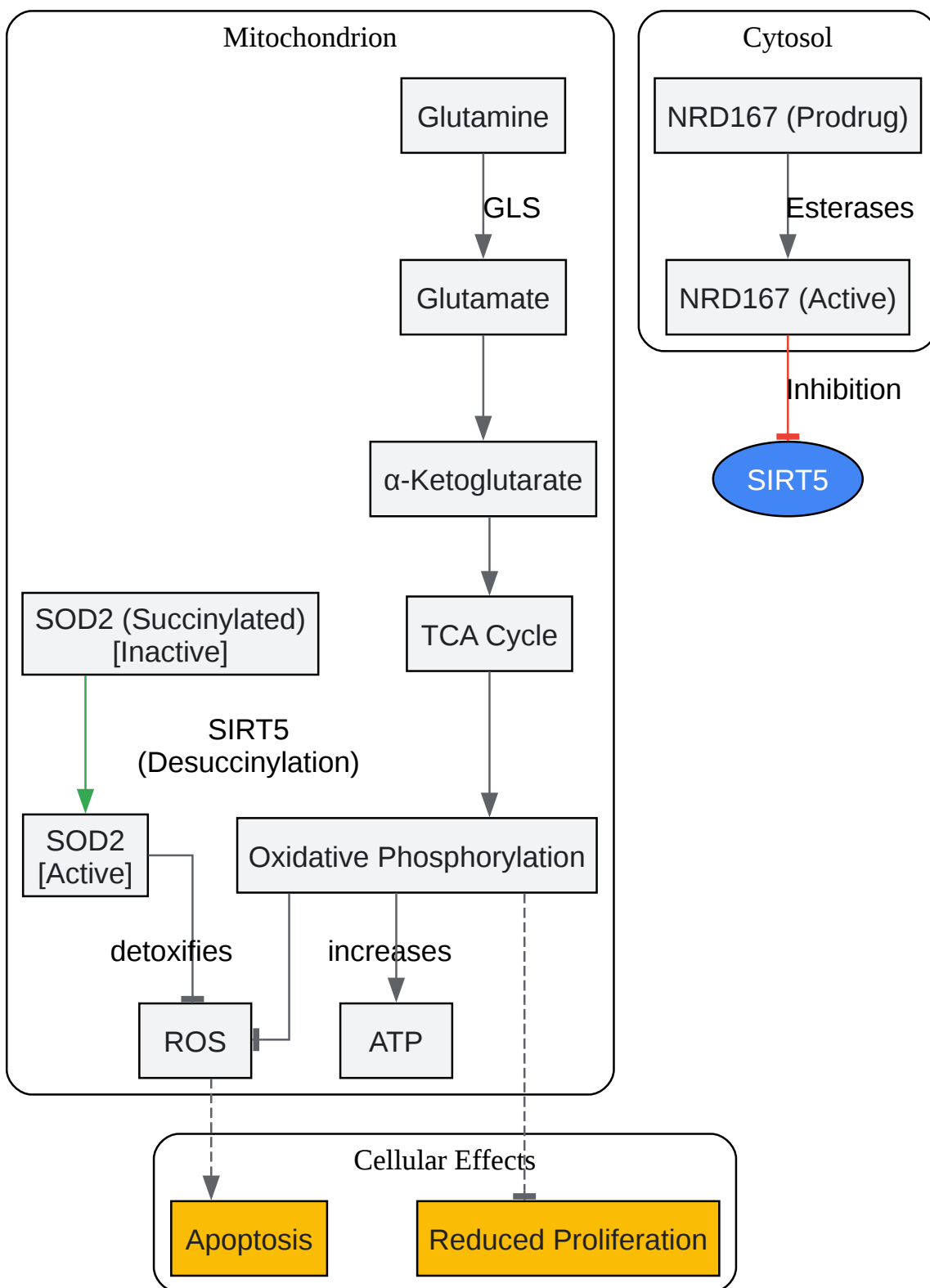
Table 1: In Vitro Efficacy of NRD167 on SIRT5-Dependent AML Cell Lines

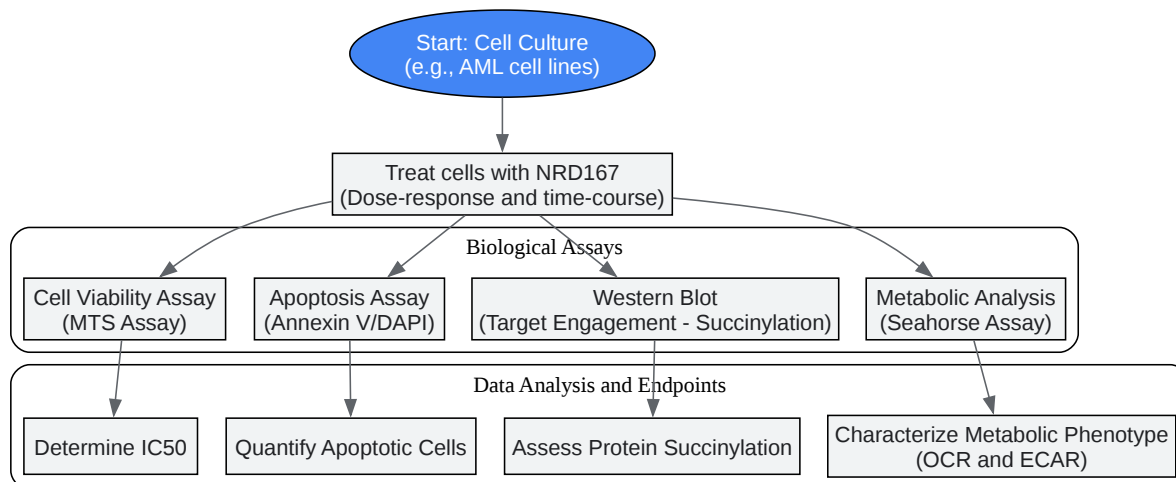
Cell Line	Assay	Endpoint	IC50 / Effective Concentration	Reference
OCI-AML2	Proliferation	Inhibition of cell growth	5-8 $\mu$ M	<a href="#">[1]</a>
SKM-1	Proliferation	Inhibition of cell growth	5-8 $\mu$ M	<a href="#">[1]</a>
OCI-AML2	Apoptosis	Induction of apoptosis	>80% at 5-10 $\mu$ M	
SKM-1	Apoptosis	Induction of apoptosis	>80% at 5-10 $\mu$ M	
HEK293	Target Engagement	Increased succinylation of SOD1	10 $\mu$ M	

## Signaling Pathways and Experimental Workflow

### SIRT5 Signaling Pathway in Metabolism and Redox Homeostasis

SIRT5 is a key regulator of mitochondrial function. It desuccinylates and activates enzymes involved in various metabolic pathways, including the TCA cycle, fatty acid oxidation, and glutaminolysis.[\[5\]](#)[\[6\]](#) By doing so, SIRT5 helps maintain metabolic homeostasis and mitigates oxidative stress by regulating the production of reactive oxygen species (ROS).[\[5\]](#)[\[7\]](#) Inhibition of SIRT5 with NRD167 leads to the hyper-succinylation of its target proteins, impairing their function. This disruption of metabolic processes can lead to reduced oxidative phosphorylation, an increase in mitochondrial superoxide, and ultimately, apoptosis in cancer cells that are dependent on SIRT5 for survival.[\[3\]](#)[\[4\]](#)





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